

In-Depth Technical Guide: Safety and Handling of 18:0 EPC Chloride

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Compound of Interest

Compound Name: 18:0 EPC chloride

Cat. No.: B11935046

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **18:0 EPC chloride** (1,2-distearoyl-sn-glycero-3-ethylphosphocholine, chloride salt). The information is compiled for professionals in research and drug development who may handle this substance.

Chemical Identification and Properties

18:0 EPC chloride is a synthetic, cationic derivative of phospholipids.[1][2] It is often used in liposome preparation and drug delivery research.[3] While generally considered to have low toxicity and to be biodegradable, it is crucial to handle this compound with appropriate laboratory precautions due to the limited availability of comprehensive toxicological data.[1][4][5]

Table 1: Physicochemical Properties of **18:0 EPC Chloride**

Property	Value	Source(s)
CAS Number	328268-13-9	[1][4][6]
Molecular Formula	C ₄₆ H ₉₃ ClNO ₈ P	[1][2][7]
Molecular Weight	~854.7 g/mol	[1][2][7]
Purity	>99%	[3][7][8]
Synonyms	1,2-distearoyl-sn-glycero-3-ethylphosphocholine (chloride salt)	[2][4][7]

Hazard Identification and Toxicology

A significant gap exists in the publicly available quantitative toxicological data for **18:0 EPC chloride**. The available Safety Data Sheet (SDS) indicates "no data available" for critical endpoints such as acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, and carcinogenicity.[6]

Table 2: Summary of Toxicological Data

Toxicological Endpoint	Data	Source(s)
Acute Toxicity (Oral)	No data available	[6]
Skin Corrosion/Irritation	No data available	[6]
Serious Eye Damage/Irritation	No data available	[6]
Respiratory or Skin Sensitization	No data available	[6]
Germ Cell Mutagenicity	No data available	[6]
Carcinogenicity	No data available	[6]
Reproductive Toxicity	No data available	[6]
STOT-Single Exposure	No data available	[6]
STOT-Repeated Exposure	No data available	[6]

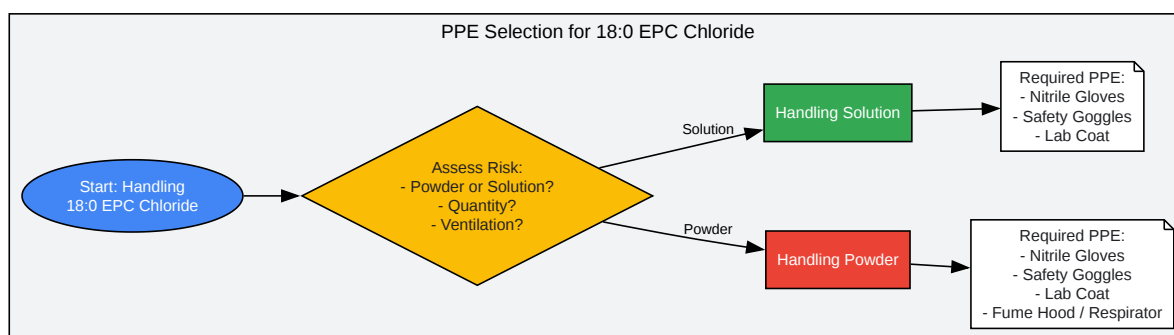
Given the lack of specific data, this compound should be handled as a potentially hazardous substance. Standard good laboratory practices are essential.

Safe Handling and Personal Protective Equipment (PPE)

When handling **18:0 EPC chloride**, especially in its powdered form, it is critical to prevent dust formation and avoid contact with the skin and eyes.[6] Operations should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6]

Personal Protective Equipment (PPE) Workflow

The following diagram outlines the recommended PPE selection process when working with **18:0 EPC chloride**.



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Caption: PPE selection workflow for handling **18:0 EPC chloride**.

Storage and Stability

Proper storage is crucial to maintain the integrity of **18:0 EPC chloride**.

Table 3: Storage and Stability Recommendations

Condition	Recommendation	Source(s)
Long-Term Storage	-20°C	[1][2][4][7]
Short-Term Storage	0 - 4°C (days to weeks)	[2]
Shipping Condition	Ambient Temperature	[1][2]
Stability	At least 1 year (when stored properly)	[4][7][9]

The container should be tightly closed and stored in a dry, dark, and well-ventilated place.[2][6]

First Aid and Emergency Procedures

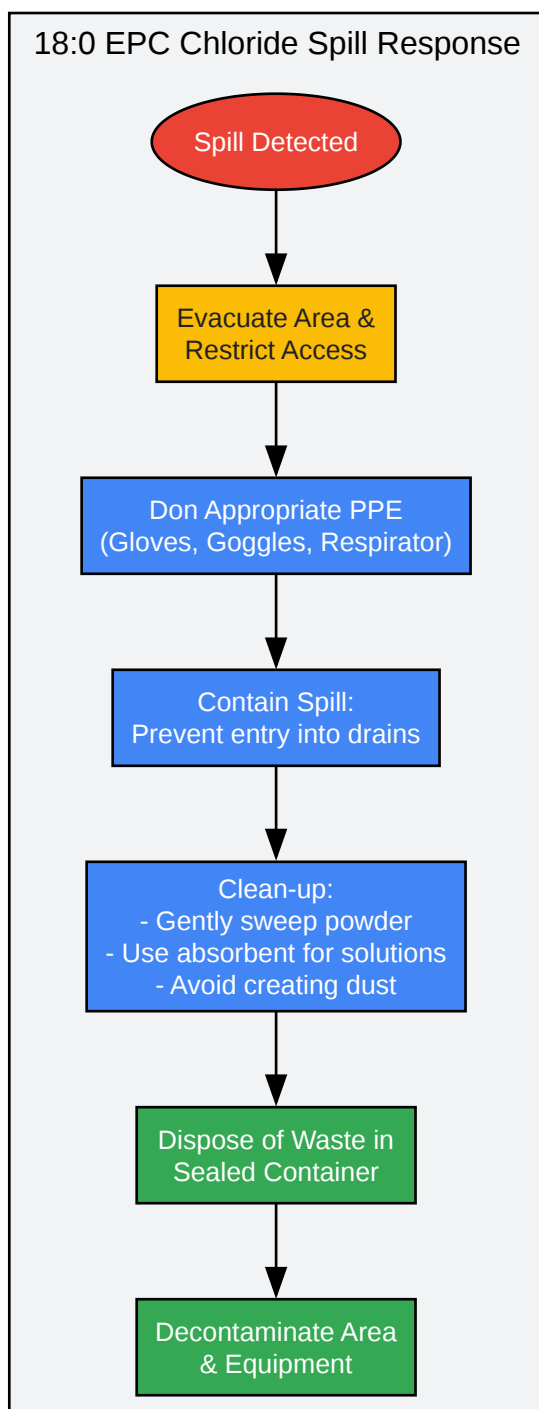
In the event of exposure or a spill, follow these procedures.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Immediately wash off with soap and plenty of water.[6] Remove contaminated clothing.[6] Consult a doctor if irritation persists.[6]
- After Eye Contact: Rinse thoroughly with pure water for at least 15 minutes and consult a doctor.[6]
- After Ingestion: Rinse mouth with water.[6] Do not induce vomiting.[6] Never give anything by mouth to an unconscious person and seek immediate medical attention.[6]

Spill Response Protocol

A systematic approach is necessary to manage spills safely.



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Caption: Step-by-step spill response protocol for **18:0 EPC chloride**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[6]

Disposal Considerations

Dispose of unused material and contaminated waste in accordance with all applicable federal, state, and local environmental regulations.[6] Do not allow the chemical to enter drains.[6]

Disclaimer: This guide is intended for informational purposes only and is based on publicly available data. It is not a substitute for a formal safety review or the judgment of a qualified safety professional. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling any chemical.

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